

Application Notes and Protocols: Preparation of Bafilomycin A1 Stock Solution in DMSO

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Compound of Interest

Compound Name: *Bafilomycin A1*

Cat. No.: *B1667706*

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Introduction

Bafilomycin A1 is a macrolide antibiotic derived from *Streptomyces griseus*. It is a potent and specific inhibitor of vacuolar H⁺-ATPase (V-ATPase), a proton pump responsible for the acidification of intracellular organelles such as lysosomes and endosomes.[1] By inhibiting V-ATPase, **Bafilomycin A1** prevents the fusion of autophagosomes with lysosomes, effectively blocking the late stages of autophagy.[1][2] This property makes it an invaluable tool in cell biology research, particularly for studying autophagy, apoptosis, and cellular trafficking.[2][3] This document provides a detailed protocol for the preparation of a stock solution of **Bafilomycin A1** in dimethyl sulfoxide (DMSO).

Quantitative Data Summary

A compilation of the key quantitative data for **Bafilomycin A1** is presented in the table below. It is important to note that the solubility of **Bafilomycin A1** in DMSO can vary between suppliers. [1][2][4]

Parameter	Value	Source(s)
Molecular Weight	622.83 g/mol	[1][3][4][5]
Molecular Formula	C ₃₅ H ₅₈ O ₉	[1][4][5]
Solubility in DMSO	0.1 mg/mL to 100 mg/mL	[1][2][3][4][6]
Recommended Stock Concentration	1 mM - 10 mM	[1][7][8]
Typical Working Concentration	10 nM - 1 µM	[1][4]
Storage (Lyophilized Powder)	-20°C, desiccated, protected from light	[1][7][9]
Storage (DMSO Stock Solution)	-20°C, in aliquots	[1][7][10]
Stability (in DMSO)	Up to 3 months at -20°C	[1]

Experimental Protocol: Preparation of a 1 mM Bafilomycin A1 Stock Solution

This protocol describes the preparation of a 1 mM stock solution of **Bafilomycin A1** in DMSO.

Materials:

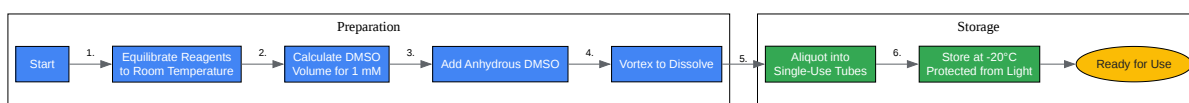
- **Bafilomycin A1** (lyophilized powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Pre-equilibration: Allow the vial of lyophilized **Bafilomycin A1** and the DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.

- **Reconstitution Calculation:** To prepare a 1 mM stock solution, the amount of DMSO required will depend on the mass of **Bafilomycin A1**. For example, to reconstitute 100 µg of **Bafilomycin A1** (MW: 622.83 g/mol) to a 1 mM concentration, you would add 160.56 µL of DMSO.[1]
- **Dissolution:** Carefully add the calculated volume of anhydrous DMSO to the vial containing the **Bafilomycin A1** powder.
- **Vortexing:** Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.[8]
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[1][7]
- **Storage:** Store the aliquots at -20°C, protected from light.[1][7] For long-term storage, the use of a desiccant is recommended.[7]

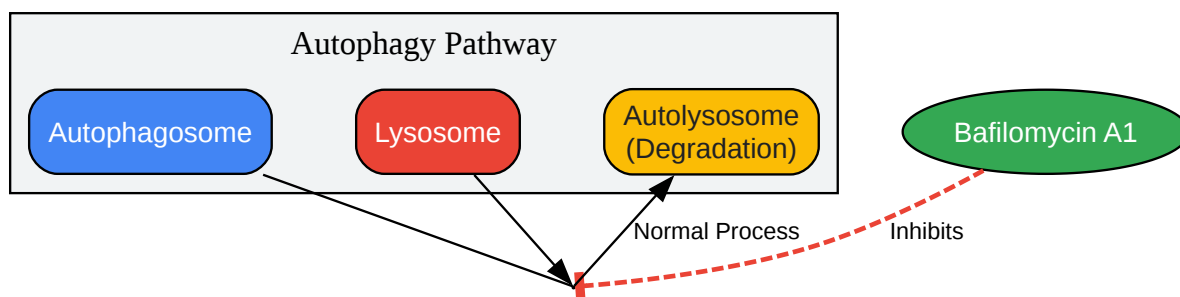
Experimental Workflow



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Caption: Workflow for **Bafilomycin A1** Stock Solution Preparation.

Signaling Pathway Inhibition



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Caption: **Bafilomycin A1** inhibits the fusion of autophagosomes and lysosomes.

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